

# Addressing GSK264220A precipitation in aqueous solutions

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## Compound of Interest

Compound Name: GSK264220A

Cat. No.: B1672373

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## Technical Support Center: GSK264220A

Welcome to the technical support center for **GSK264220A**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **GSK264220A** in their experiments by providing detailed troubleshooting guides and frequently asked questions.

## Frequently Asked Questions (FAQs)

Q1: What is **GSK264220A** and what are its primary targets?

**GSK264220A** is a potent inhibitor of endothelial lipase (EL) and lipoprotein lipase (LPL).<sup>[1]</sup> It is used in research to study the roles of these enzymes in lipid metabolism and related diseases.

Q2: What are the expected in vivo effects of **GSK264220A** administration?

Inhibition of endothelial lipase by **GSK264220A** is expected to lead to an increase in High-Density Lipoprotein (HDL) cholesterol levels.<sup>[2]</sup> Inhibition of lipoprotein lipase can affect triglyceride metabolism, potentially leading to a decrease in triglyceride levels.<sup>[3][4][5]</sup>

Q3: What are the physicochemical properties of **GSK264220A**?

A summary of the key physicochemical properties of **GSK264220A** is provided in the table below. These values are crucial for understanding its solubility and behavior in different experimental setups.

Property	Value	Source
Molecular Weight	363.43 g/mol	
Molecular Formula	C <sub>17</sub> H <sub>21</sub> N <sub>3</sub> O <sub>4</sub> S	
Predicted logP	2.59	Chemicalize Prediction
Predicted pKa (strongest acidic)	7.93 (Amide)	Chemicalize Prediction
Predicted pKa (strongest basic)	-2.13 (Sulfonamide)	Chemicalize Prediction

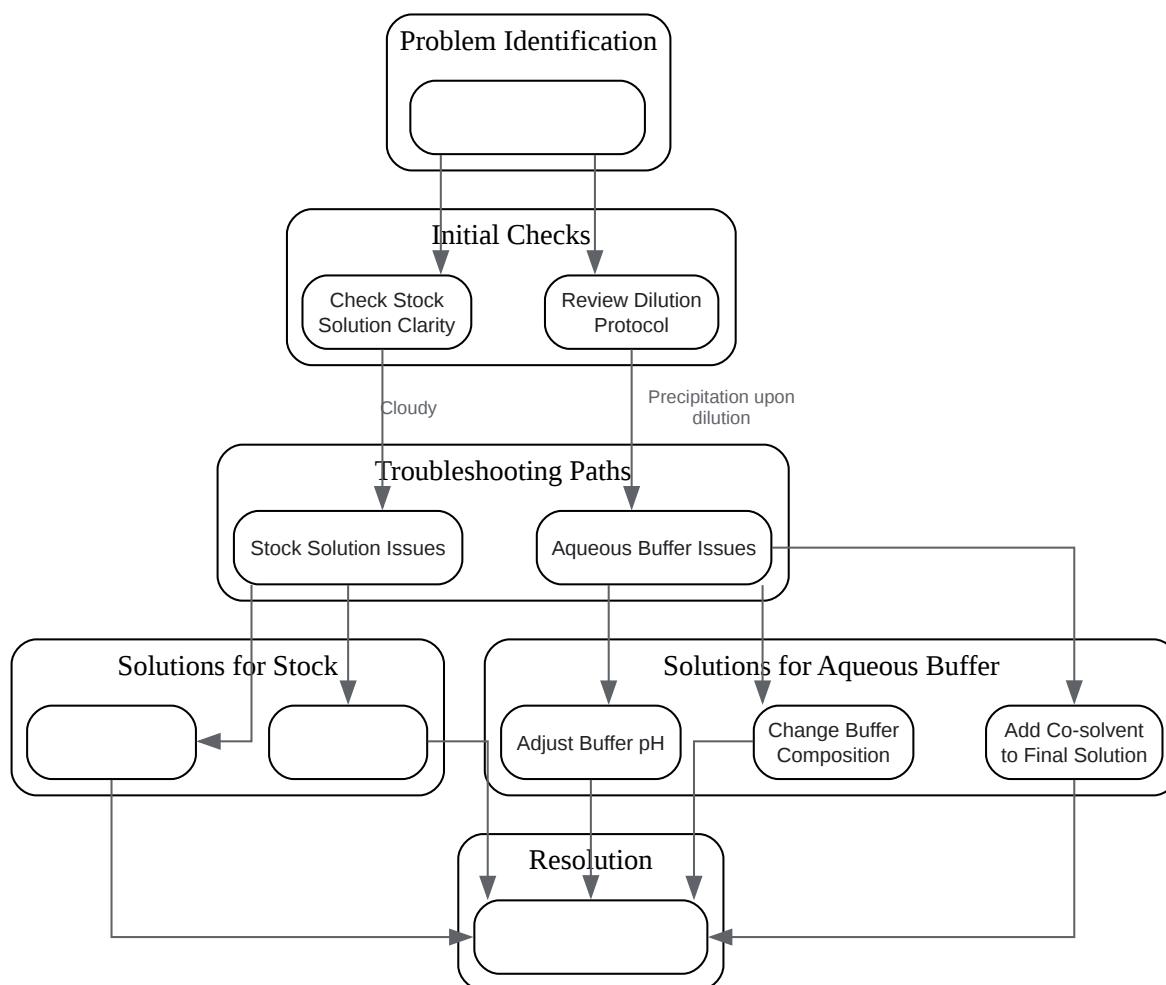
Q4: How should I store **GSK264220A** powder and stock solutions?

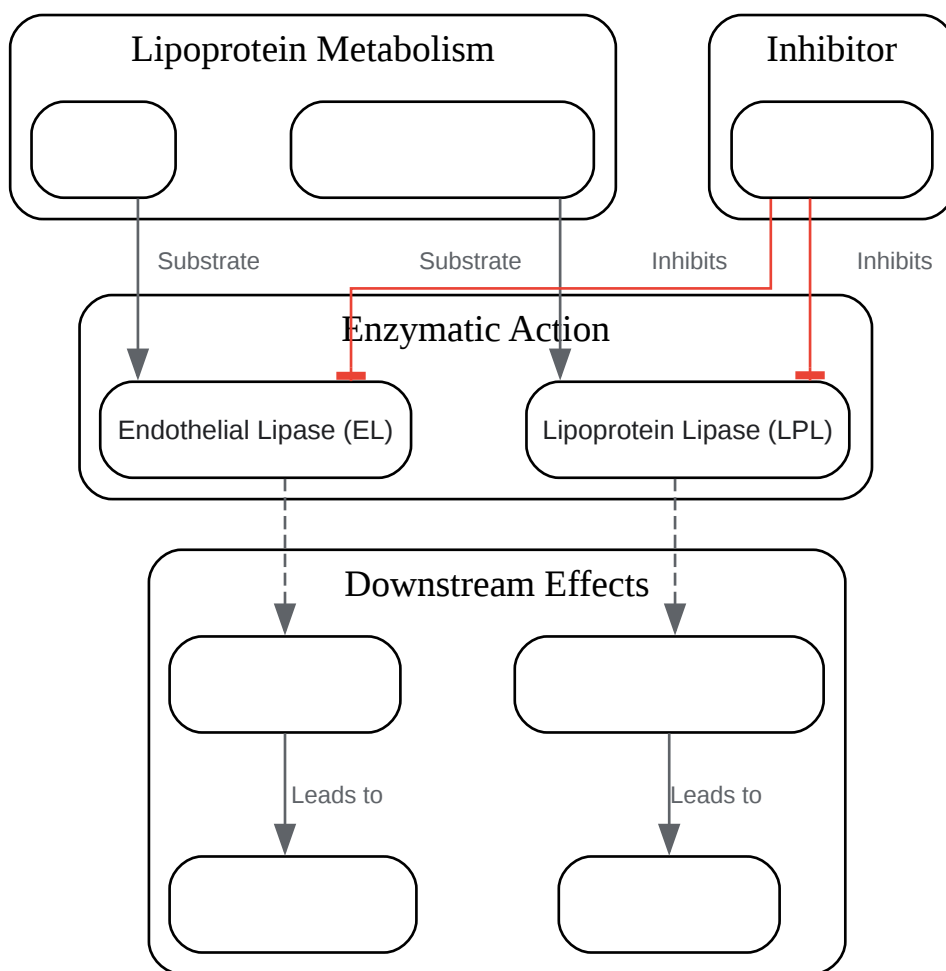
The solid compound should be stored at +4°C. For long-term storage, stock solutions are best kept at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month). Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

## Troubleshooting Guide: GSK264220A Precipitation in Aqueous Solutions

Precipitation of **GSK264220A** from aqueous solutions is a common issue that can significantly impact experimental outcomes. This guide provides a systematic approach to diagnosing and resolving these issues.

Diagram: Troubleshooting Workflow for **GSK264220A** Precipitation





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